

Essential Safety and Operational Guide for 2,4-Difluoro-D-Phenylalanine

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Compound of Interest

Compound Name: 2,4-Difluoro-D-Phenylalanine

Cat. No.: B152282

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2,4-Difluoro-D-Phenylalanine**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Chemical and Physical Properties:

Property	Value
Molecular Formula	C ₉ H ₉ F ₂ NO ₂ [1] [2] [3]
Molecular Weight	201.17 g/mol [1] [2] [3]
Appearance	White to off-white powder [4]
Melting Point	224 °C [5]
Storage Temperature	2 - 8 °C [1] [6] [7]

Hazard Information:

While a specific Safety Data Sheet (SDS) for **2,4-Difluoro-D-Phenylalanine** was not located, data for similar fluorinated phenylalanine compounds indicate potential hazards. Similar compounds are known to cause skin and eye irritation and may cause respiratory irritation.[\[8\]](#) [\[9\]](#)[\[10\]](#) Therefore, it is crucial to handle **2,4-Difluoro-D-Phenylalanine** with appropriate precautions to minimize exposure.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **2,4-Difluoro-D-Phenylalanine**, particularly in its powdered form.

Body Part	PPE Recommendation	Specifications
Respiratory	N95 or N100 respirator[11]	Required when handling the powder outside of a certified chemical fume hood or glove box to prevent inhalation of airborne particles.[12]
Hands	Chemical-resistant gloves (Nitrile)	Double-gloving is recommended, especially for prolonged handling.[11][13] Change gloves every 30-60 minutes or immediately if contaminated.[11]
Eyes	Chemical safety goggles and face shield	A face shield should be worn in addition to goggles when there is a significant risk of splashing or powder aerosolization.[13]
Body	Laboratory coat or chemical-resistant apron	A flame-resistant lab coat should be worn at all times.[13]
Feet	Closed-toe shoes	Shoes should be made of a non-porous material.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ventilation: All handling of powdered **2,4-Difluoro-D-Phenylalanine** should be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.[13]

- Work Area: Designate a specific area for handling this compound. Ensure the work surface is clean and uncluttered.
- Emergency Equipment: Locate and verify the functionality of the nearest safety shower and eyewash station before beginning work.

2. Weighing and Aliquoting:

- Tare a suitable container (e.g., glass vial) on an analytical balance inside the fume hood.
- Carefully transfer the desired amount of **2,4-Difluoro-D-Phenylalanine** powder using a clean spatula. Avoid generating dust.
- Close the primary container immediately after dispensing.
- Clean any spills on the balance or work surface promptly with a damp cloth or paper towel, which should then be disposed of as hazardous waste.

3. Dissolution:

- Add the desired solvent to the container with the weighed powder.
- Gently swirl or vortex the mixture to dissolve the compound. If necessary, use a sonicator.
- Ensure the container is capped during dissolution to prevent splashes or aerosol generation.

4. Post-Handling:

- Decontaminate all surfaces and equipment used with an appropriate solvent and cleaning agent.
- Remove PPE in the correct order to avoid cross-contamination: outer gloves, face shield, lab coat, inner gloves, and finally, goggles and respirator outside the work area.
- Wash hands thoroughly with soap and water after removing all PPE.[\[11\]](#)

Disposal Plan

Proper disposal of **2,4-Difluoro-D-Phenylalanine** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:

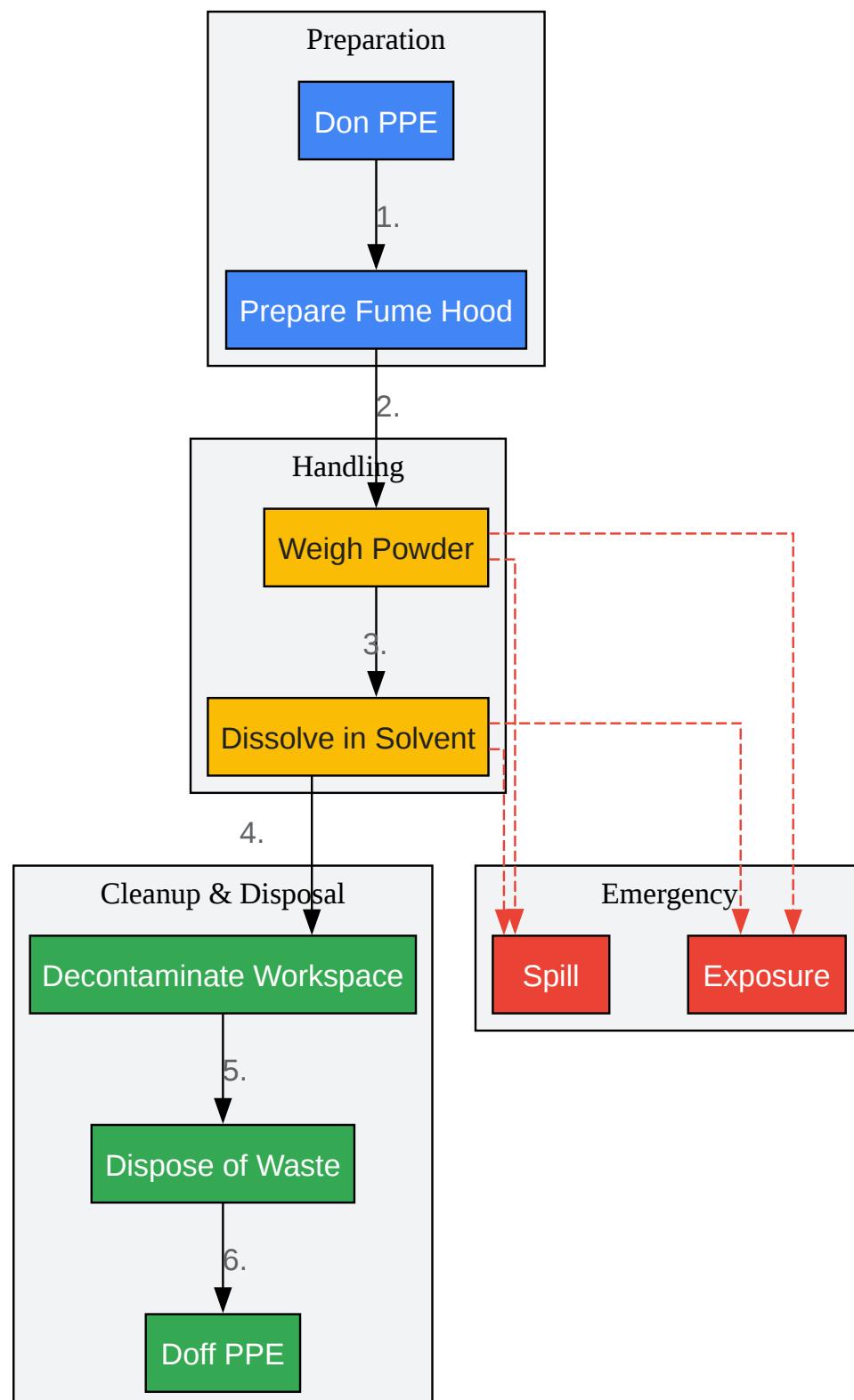
- Unused or contaminated **2,4-Difluoro-D-Phenylalanine** powder should be collected in a clearly labeled, sealed container for hazardous waste.
- Contaminated consumables such as gloves, weighing paper, and paper towels must also be placed in a designated hazardous waste container.[\[13\]](#)

- Liquid Waste:

- Solutions containing **2,4-Difluoro-D-Phenylalanine** should be collected in a labeled, sealed container for halogenated organic waste.
- Do not mix with incompatible waste streams.[\[13\]](#)

- Waste Segregation: All waste containing fluorinated compounds must be segregated and clearly labeled.[\[13\]](#)
- Disposal Method: All waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations. Thermal treatment or incineration by a specialized facility is a common method for the destruction of fluorinated organic compounds.[\[14\]](#)[\[15\]](#)

Experimental Workflow

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Caption: Workflow for handling **2,4-Difluoro-D-Phenylalanine**.

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